

Fenchone-d3: A Technical Guide to Purity and Isotopic Enrichment

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Compound of Interest

Compound Name: Fenchone-d3

Cat. No.: B12365830

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the purity and isotopic enrichment of **Fenchone-d3**, a deuterated analog of the bicyclic monoterpene Fenchone. Deuterated compounds are of significant interest in drug discovery and development, primarily for their use in metabolic studies, pharmacokinetic assessments, and as internal standards in analytical chemistry. This document outlines the typical quality control specifications for **Fenchone-d3**, details the analytical methodologies for its characterization, and provides visual representations of the underlying experimental workflows.

Quantitative Data Summary

The purity and isotopic enrichment of **Fenchone-d3** are critical parameters that define its suitability for various research applications. The following tables summarize representative analytical data for a typical batch of **Fenchone-d3**.

Table 1: Chemical Purity of **Fenchone-d3**

Parameter	Specification	Result	Method
Chemical Purity	≥98.0%	99.5%	GC-MS
Enantiomeric Purity	Report	99% (1S,4R)	Chiral GC
Chemical Identity	Conforms to structure	Conforms	¹ H-NMR, MS

Table 2: Isotopic Enrichment of **Fenchone-d3**

Parameter	Specification	Result	Method
Isotopic Purity (d3)	≥95%	98.9%	GC-MS
d0 Content	Report	0.8%	GC-MS
d1 Content	Report	0.2%	GC-MS
d2 Content	Report	0.1%	GC-MS

Experimental Protocols

The determination of chemical purity and isotopic enrichment of **Fenchone-d3** relies on established analytical techniques. Detailed protocols for the key methods are provided below.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Isotopic Enrichment

GC-MS is a primary technique for assessing both the chemical purity and the isotopic distribution of volatile compounds like **Fenchone-d3**.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (e.g., Agilent GC-MS system).
- Capillary Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.

GC Conditions:

- Injector Temperature: 250°C
- Oven Program: Start at 60°C, hold for 2 minutes, ramp to 240°C at 10°C/min, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injection Volume: 1 µL (split mode, 50:1).

MS Conditions:

- Ion Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-300.

Data Analysis:

- Chemical Purity: Determined by integrating the peak area of **Fenchone-d3** relative to the total ion chromatogram (TIC) area.
- Isotopic Enrichment: Determined by analyzing the mass spectrum of the **Fenchone-d3** peak. The relative abundances of the molecular ions corresponding to the d0, d1, d2, and d3 species are used to calculate the isotopic distribution.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

¹H-NMR spectroscopy is employed to confirm the chemical structure of **Fenchone-d3** and to provide an estimate of deuterium incorporation by observing the reduction or absence of specific proton signals.

Instrumentation:

- NMR Spectrometer (e.g., Bruker 400 MHz).

Sample Preparation:

- Dissolve approximately 5-10 mg of **Fenchone-d3** in 0.7 mL of deuterated chloroform (CDCl₃) containing 0.03% tetramethylsilane (TMS) as an internal standard.

Acquisition Parameters:

- Pulse Program: Standard single-pulse experiment (zg30).

- Number of Scans: 16.
- Relaxation Delay: 1.0 s.

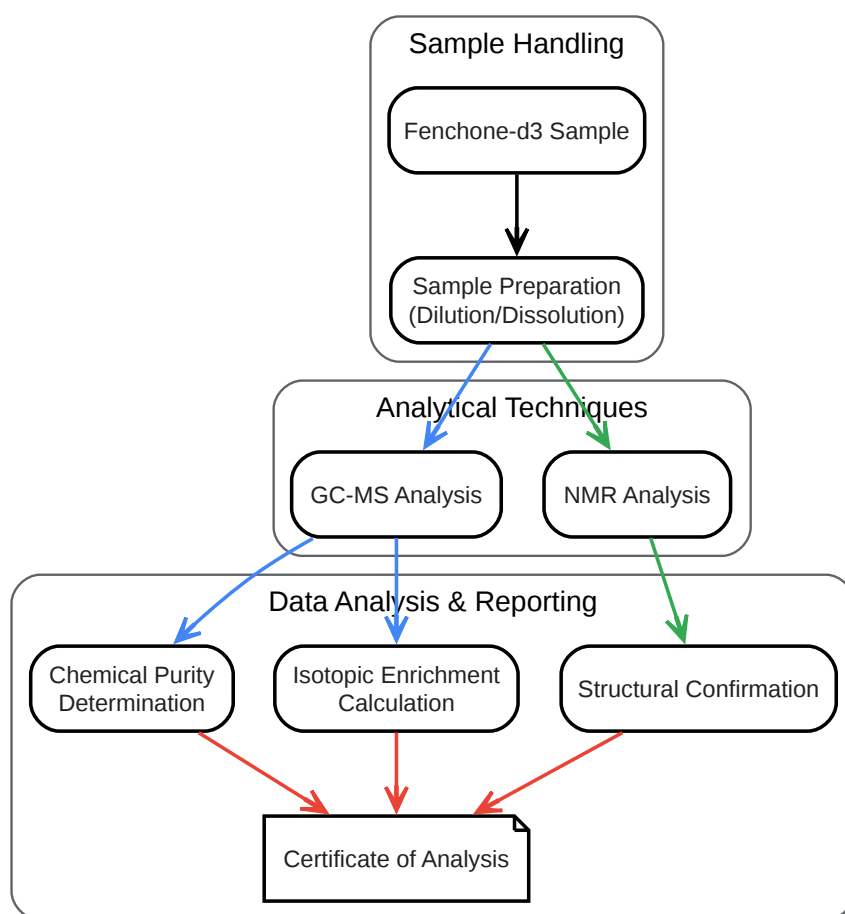
Data Analysis:

- The ^1H -NMR spectrum is compared to that of an authentic, non-deuterated Fenchone standard. The absence or significant reduction of the signal corresponding to the protons at the deuterated position confirms the isotopic labeling. The integration of the remaining proton signals relative to the internal standard provides a semi-quantitative measure of purity.

Visualizations

Analytical Workflow for Fenchone-d3 Characterization

The following diagram illustrates the general workflow for the analysis of **Fenchone-d3**, from sample reception to final data reporting.

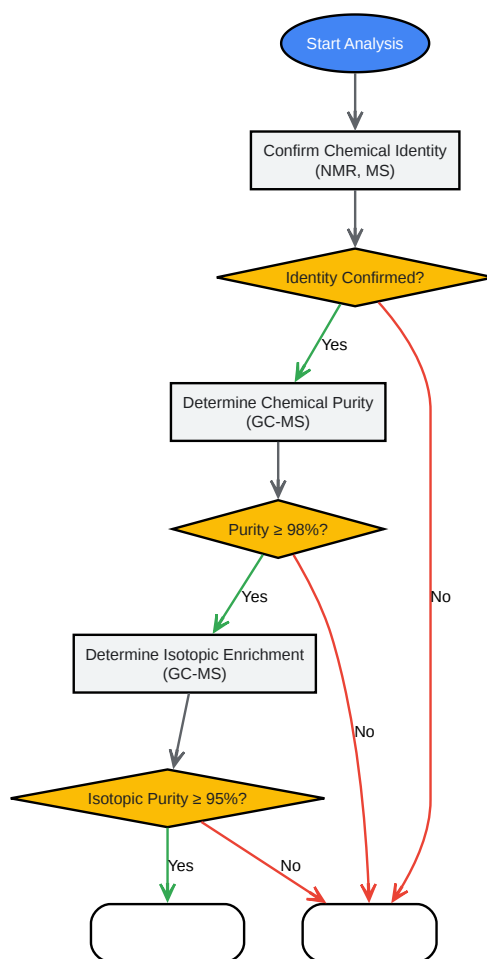


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Caption: Workflow for **Fenchone-d3** Analysis.

Logical Relationship for Purity and Enrichment Assessment

This diagram outlines the logical flow of assessing the key quality attributes of **Fenchone-d3**.

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Caption: Quality Control Logic for **Fenchone-d3**.

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